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(Rac)-M826 stability and storage best practices

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Compound of Interest		
Compound Name:	(Rac)-M826	
Cat. No.:	B15582855	Get Quote

Technical Support Center: (Rac)-M826

This technical support center provides essential information for researchers, scientists, and drug development professionals on the stability and storage of **(Rac)-M826**, a selective and reversible caspase-3 inhibitor.

Frequently Asked Questions (FAQs)

Q1: What is (Rac)-M826?

(Rac)-M826 is the racemic mixture of M826, a potent and selective reversible inhibitor of caspase-3, with an IC50 value of 0.005 μ M.[1] It is utilized in research, particularly in studies related to neurological diseases and apoptosis.[1]

Q2: What is the recommended solvent for preparing a stock solution of (Rac)-M826?

For creating high-concentration stock solutions of hydrophobic compounds like **(Rac)-M826**, Dimethyl sulfoxide (DMSO) is a commonly used solvent. It is advisable to use a fresh stock of anhydrous DMSO to avoid introducing moisture, which can accelerate degradation.

Q3: How can I prevent the precipitation of **(Rac)-M826** when diluting it in an aqueous buffer for my experiment?

Precipitation can occur when a concentrated DMSO stock solution is diluted into an aqueous medium. To mitigate this, it is recommended to perform initial serial dilutions in DMSO before the final dilution into your aqueous experimental buffer. Most cell-based assays can tolerate a



final DMSO concentration of up to 0.5%, but it is crucial to include a vehicle control with the same DMSO concentration in your experimental design.

Stability and Storage Best Practices

Proper storage of **(Rac)-M826** is critical to maintain its stability and activity. Below is a summary of recommended storage conditions.

Form	Storage Temperature	Duration	Special Conditions
Solid (Powder)	4°C	Not specified	Sealed storage, away from moisture and light.[1]
In Solvent	-80°C	6 months	Sealed storage, away from moisture and light.[1]
-20°C	1 month	Sealed storage, away from moisture and light.[1]	

Best Practices for Handling:

- Aliquot: To avoid repeated freeze-thaw cycles, which can degrade the compound, it is highly recommended to aliquot the stock solution into single-use volumes.
- Desiccation: Store the solid form of (Rac)-M826 in a desiccator to protect it from moisture.
- Light Protection: (Rac)-M826 should be stored away from light. Use amber vials or wrap
 vials in foil.

Troubleshooting Guide

Issue: Low or no inhibitory activity observed in a caspase-3 assay.



Potential Cause	Troubleshooting Steps
Compound Degradation	Ensure the compound has been stored correctly according to the recommended conditions. Prepare fresh stock solutions if degradation is suspected.
Precipitation of Compound	Visually inspect the final assay solution for any precipitate. If observed, optimize the dilution method as described in the FAQs.
Incorrect Concentration	Verify the calculations for your stock solution and final working concentrations.
Assay Conditions	Ensure the pH and other components of your assay buffer are optimal for caspase-3 activity.

Issue: Inconsistent results between experiments.

Potential Cause	Troubleshooting Steps
Repeated Freeze-Thaw Cycles	Prepare fresh aliquots of your stock solution for each experiment to ensure consistent potency.
DMSO Concentration Variability	Maintain a consistent final DMSO concentration across all wells, including controls.
Cell-Based Assay Variability	Ensure consistent cell seeding density, passage number, and treatment times.

Experimental Protocols

Detailed Methodology for In Vitro Caspase-3 Inhibition Assay

This protocol is a general guideline for assessing the inhibitory activity of **(Rac)-M826** on purified active caspase-3.

Materials:



- (Rac)-M826
- Purified active human caspase-3
- Caspase-3 substrate (e.g., Ac-DEVD-pNA or a fluorogenic substrate)
- Assay Buffer (e.g., 20 mM HEPES pH 7.5, 10% glycerol, 2 mM DTT)
- DMSO
- 96-well microplate (clear for colorimetric assays, black for fluorescent assays)
- Microplate reader

Procedure:

- Prepare (Rac)-M826 Stock Solution: Dissolve (Rac)-M826 in 100% DMSO to create a 10 mM stock solution.
- Serial Dilutions: Perform serial dilutions of the (Rac)-M826 stock solution in DMSO to achieve a range of desired concentrations.
- Assay Reaction Mixture: In each well of the 96-well plate, prepare the reaction mixture by adding the components in the following order:
 - Assay Buffer
 - Desired final concentration of (Rac)-M826 (ensure the final DMSO concentration is consistent and low, e.g., <1%)
 - Purified active caspase-3
- Pre-incubation: Gently mix the contents of the wells and pre-incubate the plate at 37°C for 15 minutes to allow the inhibitor to bind to the enzyme.
- Initiate Reaction: Add the caspase-3 substrate to each well to initiate the enzymatic reaction.

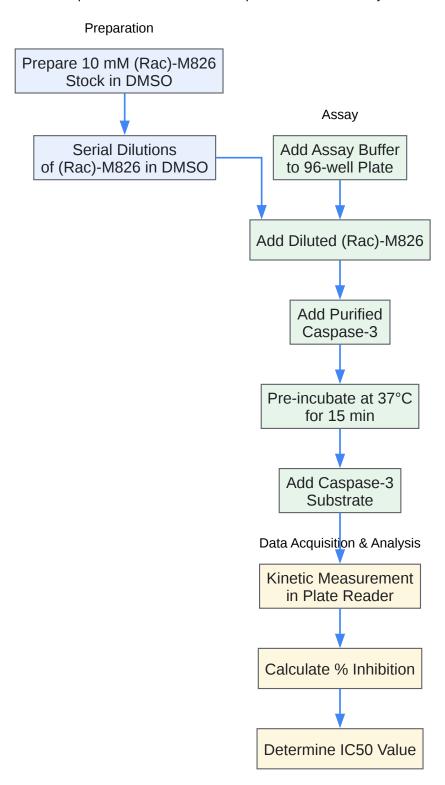


- Kinetic Measurement: Immediately place the plate in a microplate reader and measure the absorbance (at 405 nm for Ac-DEVD-pNA) or fluorescence at regular intervals for 30-60 minutes at 37°C.
- Data Analysis: Determine the rate of substrate cleavage for each concentration of (Rac)-M826. Calculate the percent inhibition relative to a vehicle control (containing only DMSO) and determine the IC50 value by plotting the percent inhibition against the logarithm of the inhibitor concentration.

Visualizations



Experimental Workflow for Caspase-3 Inhibition Assay



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Caption: Workflow for determining the IC50 of (Rac)-M826 in a caspase-3 inhibition assay.



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References

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